

6-(4-Chlorophenyl)morpholin-3-one chemical properties

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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An In-Depth Technical Guide to the Chemical Properties of **6-(4-Chlorophenyl)morpholin-3-one**

Executive Summary

This document provides a comprehensive technical overview of the chemical properties of **6-(4-Chlorophenyl)morpholin-3-one**, a heterocyclic compound of significant interest to the fields of medicinal chemistry and drug development. While direct extensive research on this specific molecule is limited, its structural architecture, featuring a morpholin-3-one core, positions it as a valuable scaffold. The closely related analogue, 4-(4-aminophenyl)morpholin-3-one, is a well-documented key intermediate in the synthesis of the blockbuster anticoagulant Rivaroxaban[1][2]. This guide synthesizes available data, theoretical principles, and expert analysis to provide a robust profile of the title compound for researchers and scientists. We will delve into its molecular identity, physicochemical properties, plausible synthetic routes, reactivity, and its potential as a versatile building block in the synthesis of novel therapeutic agents.

Molecular Identity and Physicochemical Properties

A thorough understanding of a compound's fundamental properties is the cornerstone of its application in research and development. This section outlines the core identifiers and physicochemical data for **6-(4-Chlorophenyl)morpholin-3-one**.

Nomenclature and Identifiers

The compound is systematically identified by several key descriptors that ensure unambiguous referencing in chemical databases and literature.

Identifier	Value	Source
IUPAC Name	6-(4-chlorophenyl)morpholin-3-one	N/A
CAS Number	5196-95-2	[3]
Molecular Formula	C ₁₀ H ₁₀ ClNO ₂	[3]
Molecular Weight	211.65 g/mol	[3]
Synonyms	6-(4-Chlorophenyl)-3-morpholinone	[3]

Core Structure Analysis

The molecule's structure consists of a saturated six-membered morpholine ring containing an amide functional group (a lactam), with a 4-chlorophenyl substituent at the 6-position. This substitution introduces both steric bulk and specific electronic properties that influence the molecule's reactivity and potential biological interactions.

Caption: Chemical structure of **6-(4-Chlorophenyl)morpholin-3-one**.

Tabulated Physicochemical Data

The following table summarizes key physical and chemical properties, which are crucial for determining appropriate solvent systems, reaction conditions, and potential ADME (absorption, distribution, metabolism, and excretion) characteristics.

Property	Value	Notes
Melting Point	142-145 °C	[3]
Boiling Point	427.7 °C at 760 mmHg	Predicted value[3]
Density	1.273 g/cm ³	[3]
LogP	1.856	A measure of lipophilicity[3]
Vapor Pressure	1.6 x 10 ⁻⁷ mmHg at 25°C	[3]
Flash Point	212.5 °C	[3]

Synthesis and Characterization

While specific, peer-reviewed synthetic procedures for **6-(4-Chlorophenyl)morpholin-3-one** are not widely published, a plausible and efficient pathway can be designed based on established organic chemistry principles for the formation of the morpholinone ring system.

Proposed Synthetic Pathway

The most logical approach involves a two-step process starting from 4-chlorostyrene oxide. This pathway is selected for its use of readily available starting materials and its reliance on high-yielding, well-understood reaction mechanisms.

- **Epoxide Ring-Opening:** The synthesis commences with the regioselective opening of the epoxide ring of 4-chlorostyrene oxide with an amine, such as ammonia or a protected equivalent. This nucleophilic attack preferentially occurs at the less sterically hindered benzylic carbon, yielding a 2-amino-1-(4-chlorophenyl)ethanol intermediate. The choice of ammonia is cost-effective, though it may require careful control of conditions to prevent over-alkylation.
- **Lactamization (Ring Closure):** The resulting amino alcohol is then reacted with an acetylating agent bearing a leaving group, such as chloroacetyl chloride, in the presence of a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine). This results in N-acylation followed by an intramolecular Williamson ether synthesis, where the alkoxide displaces the chloride to form the morpholin-3-one ring in a single, efficient cyclization step.

Experimental Protocol: Proposed Synthesis

This protocol is a theoretical, expert-derived procedure and must be adapted and optimized under laboratory conditions.

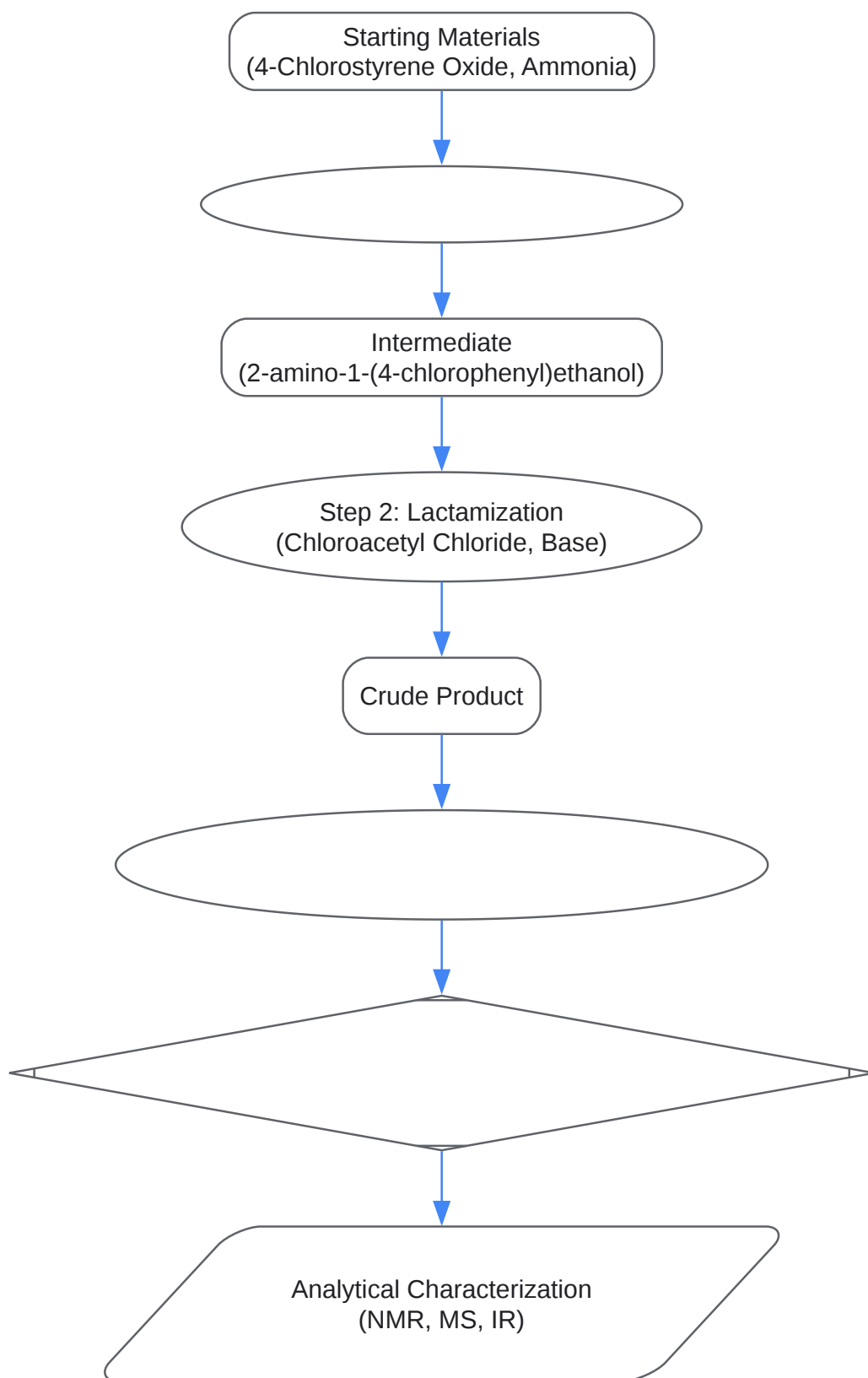
Step 1: Synthesis of 2-amino-1-(4-chlorophenyl)ethanol

- To a solution of 4-chlorostyrene oxide (1.0 eq) in ethanol at 0 °C, add a saturated solution of ammonia in ethanol (10 eq) dropwise.
- Seal the reaction vessel and allow it to warm to room temperature, then heat to 50 °C for 12-18 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Cool the reaction mixture and concentrate under reduced pressure to remove the solvent and excess ammonia.
- Purify the crude product via column chromatography on silica gel to yield the desired amino alcohol.

Step 2: Synthesis of **6-(4-Chlorophenyl)morpholin-3-one**

- Dissolve the 2-amino-1-(4-chlorophenyl)ethanol (1.0 eq) and triethylamine (2.5 eq) in a suitable aprotic solvent like dichloromethane (DCM) or tetrahydrofuran (THF).
- Cool the mixture to 0 °C in an ice bath.
- Add a solution of chloroacetyl chloride (1.1 eq) in the same solvent dropwise over 30 minutes, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 16-24 hours.
- Quench the reaction by adding water. Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- The crude product can be purified by recrystallization or column chromatography to yield pure **6-(4-Chlorophenyl)morpholin-3-one**.

Synthesis and Purification Workflow



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Caption: Proposed workflow for the synthesis and validation of the target compound.

Analytical Characterization Strategy

Confirmation of the final product's identity and purity is paramount. A multi-technique approach is necessary for unambiguous structural elucidation.

- **NMR Spectroscopy (^1H and ^{13}C):** This is the most powerful tool for structural confirmation. The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons (with splitting patterns characteristic of a 1,4-disubstituted ring), the methine proton adjacent to the phenyl ring, and the diastereotopic protons of the two methylene groups in the morpholine ring, as well as a broad singlet for the N-H proton. ^{13}C NMR would confirm the number of unique carbon environments, including a signal for the carbonyl carbon around 170 ppm.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) should be used to confirm the molecular formula by providing a highly accurate mass measurement of the molecular ion. The mass spectrum would also be expected to show a characteristic isotopic pattern (M^+ and $M+2$ peaks in an approximate 3:1 ratio) due to the presence of the chlorine atom.
- **Infrared (IR) Spectroscopy:** IR analysis is used to verify the presence of key functional groups. Expected characteristic absorption bands include a strong C=O stretch for the amide carbonyl (around $1650\text{--}1680\text{ cm}^{-1}$), an N-H stretch (around $3200\text{--}3400\text{ cm}^{-1}$), C-O ether stretches (around $1100\text{--}1200\text{ cm}^{-1}$), and bands corresponding to the aromatic ring.

Chemical Reactivity and Stability

The reactivity of **6-(4-Chlorophenyl)morpholin-3-one** is governed by its primary functional groups: the secondary amine/amide, the carbonyl group, and the chlorophenyl ring.

Core Reactivity Profile

- **N-H Acidity and Alkylation:** The amide proton is weakly acidic and can be deprotonated by a strong base (e.g., NaH) to form an anion. This anion can then act as a nucleophile, allowing for N-alkylation or N-arylation to introduce substituents at the 4-position of the morpholine ring. This is a key reaction for generating molecular diversity.
- **Reduction of the Amide:** The carbonyl group can be reduced using powerful reducing agents like lithium aluminum hydride (LiAlH_4) to yield the corresponding 6-(4-chlorophenyl)morpholine.
- **Reactions of the Chlorophenyl Ring:** The chlorine atom on the aromatic ring makes it a substrate for various transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig,

Sonogashira). This allows for the facile introduction of new carbon-carbon or carbon-heteroatom bonds, making the compound a versatile intermediate for creating a library of analogues.

Stability and Storage

Based on the properties of similar heterocyclic compounds, **6-(4-Chlorophenyl)morpholin-3-one** is expected to be a chemically stable solid under standard laboratory conditions.[4]. For long-term storage, it is advisable to keep the compound in a tightly sealed container in a cool, dry, and dark place to prevent potential degradation. It should be stored away from strong oxidizing agents, with which it may be incompatible.[4].

Relevance in Medicinal Chemistry and Drug Development

The Morpholin-3-one Scaffold: A Privileged Structure

The morpholinone ring is considered a "privileged scaffold" in medicinal chemistry. Its favorable properties, including metabolic stability, good pharmacokinetic profile, and ability to engage in hydrogen bonding, make it a desirable core for drug candidates. The most prominent example of its utility is in the structure of Rivaroxaban, where the related 4-(4-aminophenyl)morpholin-3-one serves as a crucial building block that anchors the molecule to the S4 pocket of the Factor Xa enzyme[2].

Potential as a Synthetic Building Block

6-(4-Chlorophenyl)morpholin-3-one is an attractive starting point for the synthesis of new chemical entities. The presence of three distinct reactive sites offers significant opportunities for diversification:

- N-H Site: For building out one vector of the molecule.
- Chiral Center at C6: Can be resolved to study stereospecific interactions.
- Para-Chloro Substituent: Acts as a versatile chemical handle for cross-coupling reactions to explore structure-activity relationships (SAR) by introducing a wide array of different substituents.

This trifecta of functionality makes it a highly valuable intermediate for generating compound libraries aimed at discovering new leads in various therapeutic areas.

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